

# 1,3-Dichloro-6-methoxyisoquinoline CAS number and molecular formula

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## Compound of Interest

Compound Name: 1,3-Dichloro-6-methoxyisoquinoline

Cat. No.: B1344057

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Information regarding **1,3-Dichloro-6-methoxyisoquinoline** is not readily available in public chemical databases. Extensive searches did not yield a specific CAS number or molecular formula for this particular compound.

While data for the requested molecule is elusive, comprehensive information is available for structurally similar compounds, which may be of interest to researchers, scientists, and drug development professionals. This technical guide provides available data on these related isoquinoline derivatives.

## Closely Related Compounds

Detailed chemical and physical properties are available for the following related compounds:

- 1,3-Dichloroisoquinoline
- 1,3-Dichloro-6,7-dimethoxyisoquinoline
- 1,3-Dichloro-6-methylisoquinoline

## Data Presentation

The following tables summarize the key quantitative data for these related compounds for easy comparison.

Table 1: Chemical Identifiers

Compound Name	CAS Number	Molecular Formula
1,3-Dichloroisoquinoline	7742-73-6[1]	C <sub>9</sub> H <sub>5</sub> Cl <sub>2</sub> N[1]
1,3-Dichloro-6,7-dimethoxyisoquinoline	24623-42-5[2][3]	C <sub>11</sub> H <sub>9</sub> Cl <sub>2</sub> NO <sub>2</sub> [2][3]
1,3-Dichloro-6-methylisoquinoline	21902-38-5[4]	C <sub>10</sub> H <sub>7</sub> Cl <sub>2</sub> N[4]

Table 2: Physical Properties

Compound Name	Molecular Weight	Melting Point (°C)
1,3-Dichloroisoquinoline	198.05 g/mol [1]	121-122
1,3-Dichloro-6,7-dimethoxyisoquinoline	258.10 g/mol [2]	Not available
1,3-Dichloro-6-methylisoquinoline	212.073 g/mol [4]	Not available

## Experimental Protocols

Due to the lack of specific information for **1,3-Dichloro-6-methoxyisoquinoline**, a detailed experimental protocol for its synthesis or use cannot be provided. However, a general synthetic approach for a related compound, 1-chloro-3,6-dimethoxyisoquinoline, has been proposed. This multi-step synthesis commences from commercially available starting materials and involves several key transformations.

Proposed Synthesis of 1-Chloro-3,6-dimethoxyisoquinoline:

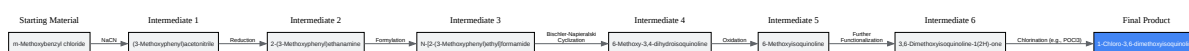
A plausible synthetic route involves the following key steps:

- Preparation of (3-methoxyphenyl)acetonitrile: This initial step involves the nucleophilic substitution of the chloride in m-methoxybenzyl chloride with cyanide.

- Reduction to 2-(3-methoxyphenyl)ethanamine: The nitrile group is reduced to a primary amine, for example, through catalytic hydrogenation.
- Formylation: The primary amine is converted to its formamide derivative.
- Bischler-Napieralski Cyclization: This intramolecular electrophilic aromatic substitution reaction forms the dihydroisoquinoline ring.
- Aromatization: The dihydroisoquinoline is oxidized to the corresponding isoquinoline.
- Introduction of the second methoxy group and chlorination: The final steps involve the introduction of the second methoxy group and a chloro functionality. An alternative approach is the direct chlorination of a 3,6-dimethoxyisoquinoline-1(2H)-one precursor using a chlorinating agent like phosphorus oxychloride (POCl<sub>3</sub>).

## Visualization of Synthetic Workflow

As a specific signaling pathway or experimental workflow involving **1,3-Dichloro-6-methoxyisoquinoline** could not be identified, a diagram for such a process cannot be generated. However, a generalized workflow for the synthesis of a related compound, 1-chloro-3,6-dimethoxyisoquinoline, is presented below.



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Caption: Proposed synthetic workflow for 1-chloro-3,6-dimethoxyisoquinoline.

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## References

- 1. 1,3-Dichloroisoquinoline | C<sub>9</sub>H<sub>5</sub>Cl<sub>2</sub>N | CID 298625 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,3-Dichloro-6,7-dimethoxyisoquinoline | C<sub>11</sub>H<sub>9</sub>Cl<sub>2</sub>NO<sub>2</sub> | CID 53400913 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3-Dichloro-6,7-dimethoxyisoquinoline CAS#: 24623-42-5 [m.chemicalbook.com]
- 4. Page loading... [wap.guidechem.com]
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